

# handling and safety precautions for 2-(Trifluoromethyl)benzaldehyde

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## Compound of Interest

Compound Name: 2-(Trifluoromethyl)benzaldehyde

Cat. No.: B1295035

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## Technical Support Center: 2-(Trifluoromethyl)benzaldehyde

This guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **2-(Trifluoromethyl)benzaldehyde** (CAS No. 447-61-0).

## Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative properties of **2-(Trifluoromethyl)benzaldehyde**.

Property	Value	Source
Molecular Formula	C8H5F3O	[1]
Molecular Weight	174.12 g/mol	[1][2]
Appearance	Colorless to light yellow clear liquid	[1][3]
Density	1.32 g/mL at 25 °C	[2][4]
Boiling Point	70-71 °C at 16 mmHg	[1][3]
Melting Point	-40 °C	[1][3]
Flash Point	61 °C (141.8 °F) - closed cup	[2]
Refractive Index	n <sub>20/D</sub> 1.466	[2]

## Troubleshooting and FAQs

This section addresses common questions and potential issues that may arise during the handling and use of **2-(Trifluoromethyl)benzaldehyde**.

Q1: The compound has developed a slight yellow tint. Is it still usable?

A1: A slight yellow color is often acceptable and may not indicate significant degradation.[1] However, this compound is known to be air-sensitive.[1][5] For reactions sensitive to impurities, it is recommended to purify the aldehyde before use, for example, by distillation under reduced pressure.

Q2: My reaction is not proceeding as expected. Could the starting material be the issue?

A2: The reactivity of **2-(Trifluoromethyl)benzaldehyde** is influenced by the electron-withdrawing nature of the trifluoromethyl group, which increases the electrophilicity of the carbonyl carbon.[1] If your reaction is sluggish, ensure all reagents are dry and the reaction is performed under an inert atmosphere (e.g., nitrogen or argon), as the compound is air-sensitive.[1][5] Also, confirm the absence of acidic or basic impurities that could interfere with the reaction.[6][7]

Q3: What are the appropriate storage conditions for this compound?

A3: To ensure stability, **2-(Trifluoromethyl)benzaldehyde** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[6][8]</sup> It is recommended to store it under an inert atmosphere, such as nitrogen or argon, to prevent oxidation due to its air sensitivity.<sup>[1][5]</sup> Keep it away from heat, sparks, open flames, and incompatible materials like acids, bases, and reducing agents.<sup>[6][7]</sup>

Q4: What personal protective equipment (PPE) is required when handling this chemical?

A4: When handling **2-(Trifluoromethyl)benzaldehyde**, it is essential to wear appropriate personal protective equipment. This includes chemical-resistant gloves, safety glasses or goggles, and a lab coat.<sup>[6]</sup> Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.<sup>[5][8]</sup> For weighing or transfers that may generate aerosols, a dust mask (type N95 or equivalent) is recommended.<sup>[2]</sup>

Q5: How should I properly dispose of waste containing **2-(Trifluoromethyl)benzaldehyde**?

A5: Dispose of contents and containers in accordance with local, regional, and national regulations.<sup>[6]</sup> This material and its container must be disposed of as hazardous waste. Do not allow it to enter drains or waterways.<sup>[5]</sup>

## Experimental Protocols

General Handling Procedures:

- Always work in a well-ventilated area or a chemical fume hood.<sup>[5][8]</sup>
- Wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.<sup>[6]</sup>
- Avoid contact with skin and eyes.<sup>[6]</sup>
- Do not breathe mist or vapors.<sup>[6]</sup>
- Keep away from heat, sparks, and open flames.<sup>[6]</sup>
- Ground all equipment when transferring to prevent static discharge.<sup>[8]</sup>

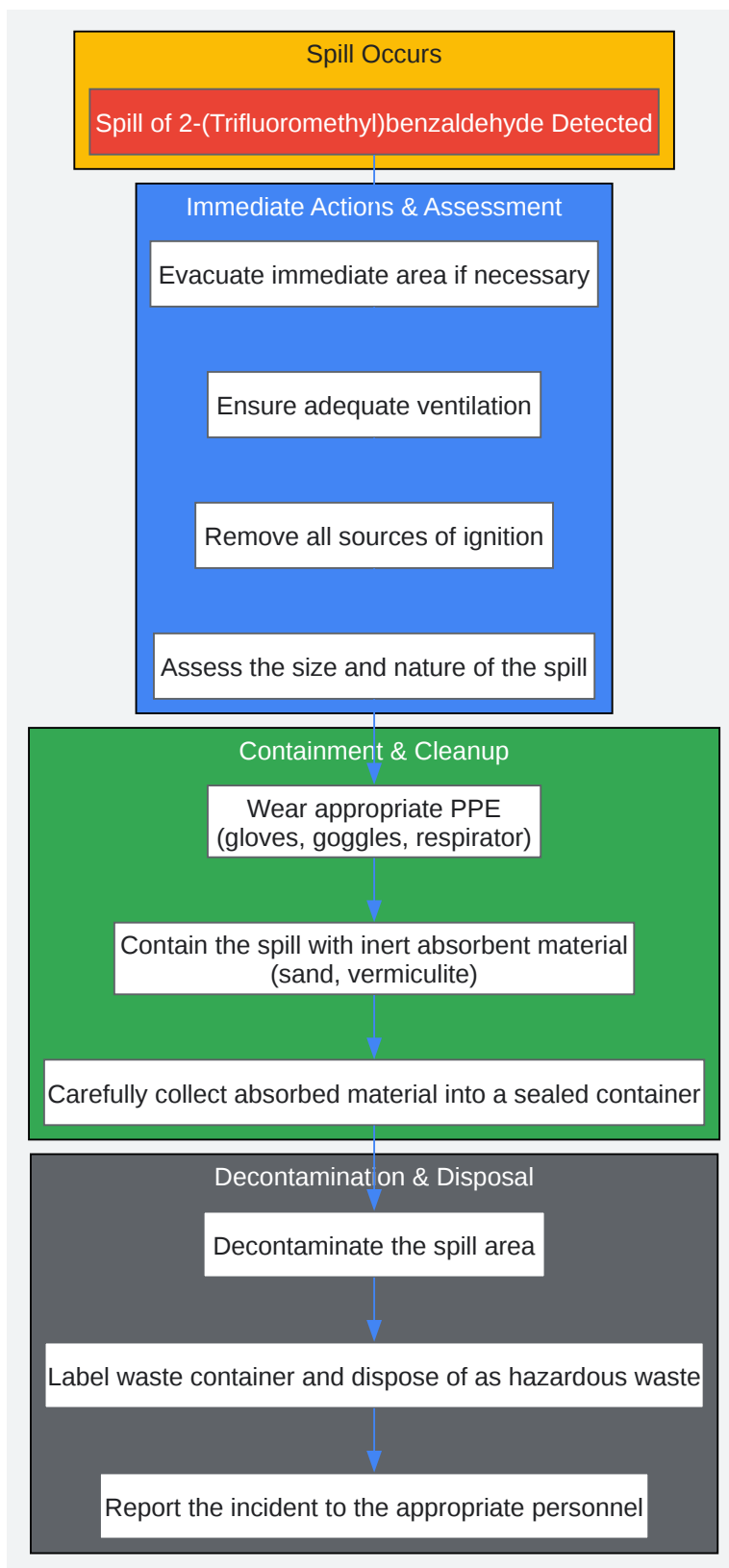
- Use only non-sparking tools.[9]
- Wash hands thoroughly after handling.[6]

#### First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[6]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention if irritation develops.[6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention.[6]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Call a physician or poison control center immediately.[5][8]

## Visualized Workflow

The following diagram illustrates the recommended workflow for handling a spill of **2-(Trifluoromethyl)benzaldehyde**.



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Caption: Spill response workflow for **2-(Trifluoromethyl)benzaldehyde**.

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